

Personal protective equipment for handling **Psora-4**

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Compound of Interest

Compound Name: **Psora-4**

Cat. No.: **B1678303**

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Essential Safety and Handling Guide for Psora-4

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Psora-4** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe and effective use of this compound.

Hazard Identification and Safety Data

Psora-4 presents several health and environmental hazards that necessitate careful handling. It is classified as harmful if swallowed, a skin and eye irritant, and may cause respiratory irritation.[\[1\]](#)[\[2\]](#) Furthermore, it is very toxic to aquatic life with long-lasting effects.[\[3\]](#)

Quantitative Safety and Physical Data:

Parameter	Value	Source
GHS Hazard Statements	H302, H315, H319, H335, H410, H413	[2] [3]
Signal Word	Warning	[4]
CAS Number	724709-68-6	[1] [3]
Molecular Formula	C21H18O4	[3]
Molecular Weight	334.36 g/mol	[3]
Form	Crystalline solid	
Solubility	Soluble in DMSO (approx. 10 mg/ml)	[5]
Storage Temperature	-20°C	[3] [5]

Personal Protective Equipment (PPE)

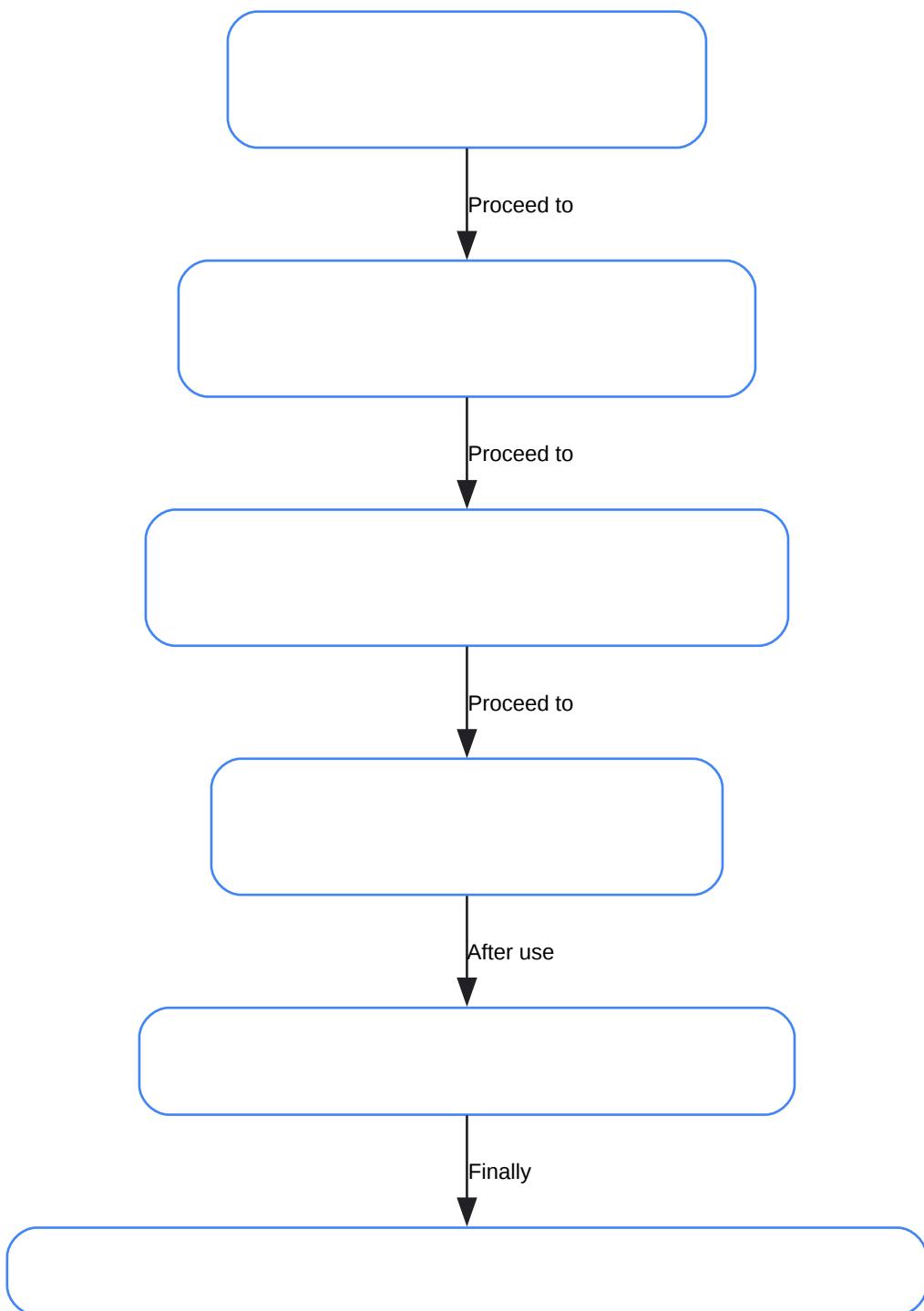
The use of appropriate personal protective equipment is mandatory when handling **Psora-4** to minimize exposure and ensure personal safety.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required.
- Eye/Face Protection: Safety glasses with side shields or goggles are essential to prevent eye contact.
- Skin and Body Protection: A lab coat or other protective clothing should be worn.
- Respiratory Protection: For operations that may generate dust or aerosols, a dust mask (e.g., N95) is necessary.

Safe Handling and Operational Protocol

Adherence to the following step-by-step protocol is crucial for the safe handling of **Psora-4**.

Experimental Workflow for Safe Handling:



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Caption: Workflow for the safe handling of **Psora-4**.

Step-by-Step Protocol:

- Preparation:

- Ensure you are wearing all required PPE as detailed in Section 2.
- Work in a well-ventilated area, preferably a chemical fume hood.[3]
- Cover the work surface with an absorbent, disposable liner.
- Have an emergency eye wash station and safety shower readily accessible.[3]

- Weighing and Handling:

- When handling the solid form, avoid creating dust.[3]
- Use a micro-spatula for transferring the powder.
- Close the container tightly after use.

- Dissolving:

- **Psora-4** is soluble in organic solvents such as DMSO.[5]
- When preparing a stock solution, it is recommended to purge the solvent with an inert gas. [5]
- Add the solvent to the crystalline solid slowly to avoid splashing.

- In Case of a Spill:

- Evacuate the area if the spill is large or generates significant dust.
- For small spills, absorb the material with an inert absorbent (e.g., vermiculite, sand).[3][6]
- Place the absorbed material into a sealed container for disposal.
- Clean the spill area with a suitable solvent.

Disposal Plan

Proper disposal of **Psora-4** and any contaminated materials is critical to prevent environmental harm.

- **Waste Collection:** All waste materials, including unused **Psora-4**, contaminated PPE, and cleaning materials, must be collected in a clearly labeled, sealed container for hazardous waste.
- **Disposal Method:** Disposal should be carried out by a licensed professional waste disposal service.^[6] The recommended method is incineration in a chemical incinerator equipped with an afterburner and scrubber.^[6]
- **Environmental Precautions:** Do not allow **Psora-4** to enter drains or waterways.^[3] Collect any spillage.^[3] Disposal must be in accordance with all federal, state, and local regulations.^{[3][6]}

By adhering to these guidelines, researchers can safely handle **Psora-4** while minimizing risks to themselves and the environment. Always consult the most recent Safety Data Sheet (SDS) for **Psora-4** before use.

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References

- 1. cdn.caymancell.com [cdn.caymancell.com]
- 2. Psora-4 | C21H18O4 | CID 6603977 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Psora-4|724709-68-6|MSDS [dcchemicals.com]
- 4. lgcstandards.com [lgcstandards.com]
- 5. cdn.caymancell.com [cdn.caymancell.com]
- 6. invivochem.cn [invivochem.cn]
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